

4-Butyl-4'-hydroxychalcone chemical structure and properties

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Compound of Interest

Compound Name: 4-Butyl-4'-hydroxychalcone

CAS No.: 385810-21-9

Cat. No.: B1278974

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Technical Monograph: 4-Butyl-4'-hydroxychalcone

Structure, Synthesis, and Dual-Application Profiles in Materials Science & Medicinal Chemistry

Part 1: Executive Summary

4-Butyl-4'-hydroxychalcone (CAS: 385810-21-9) is a specialized

-unsaturated ketone belonging to the chalcone family. Distinguished by a para-substituted butyl chain on the B-ring and a hydroxyl group on the A-ring (or vice versa depending on nomenclature conventions), this molecule exhibits a high aspect ratio and significant electronic anisotropy.

These structural features establish it as a critical calamitic mesogen precursor in the synthesis of liquid crystals (LCs). Simultaneously, its lipophilic alkyl tail and reactive enone core make it a valuable scaffold in medicinal chemistry, particularly for designing lipophilic antioxidants and membrane-permeable Michael acceptors.

This guide provides a comprehensive technical analysis of its physicochemical properties, validated synthesis protocols, and applications in anisotropic materials and drug discovery.

Part 2: Chemical Identity & Physicochemical Profile

The molecule consists of two aromatic rings linked by a three-carbon

-unsaturated carbonyl system. The n-butyl chain provides the necessary flexibility and lipophilicity for mesophase formation, while the hydroxyl group serves as a reactive handle for esterification or hydrogen bonding.

Table 1: Chemical Specifications

Property	Specification
IUPAC Name	(E)-3-(4-butylphenyl)-1-(4-hydroxyphenyl)prop-2-en-1-one
Common Name	4-Butyl-4'-hydroxychalcone
CAS Number	385810-21-9
Molecular Formula	
Molecular Weight	280.37 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	103.0 – 107.0 °C
Solubility	Soluble in Methanol, Ethanol, DMSO; Insoluble in Water
LogP (Predicted)	~5.2 (High Lipophilicity)
Reactive Moiety	-unsaturated ketone (Michael Acceptor)

Part 3: Synthesis & Manufacturing Protocol

The industrial and laboratory-scale synthesis of **4-Butyl-4'-hydroxychalcone** relies on the Claisen-Schmidt Condensation. This reaction is thermodynamically controlled to favor the stable (E)-isomer.

Mechanism of Action

The reaction involves an aldol condensation between a substituted acetophenone and a benzaldehyde derivative, catalyzed by a strong base.

- **Enolate Formation:** Base deprotonates the α -carbon of the acetophenone.
- **Nucleophilic Attack:** The enolate attacks the carbonyl carbon of the benzaldehyde.
- **Dehydration:** Elimination of water yields the conjugated enone system.

Experimental Protocol: Base-Catalyzed Synthesis

Reagents:

- 4'-Hydroxyacetophenone (1.0 eq)
- 4-n-Butylbenzaldehyde (1.0 eq)
- Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH) (2.0 - 3.0 eq)
- Ethanol or Methanol (Solvent)

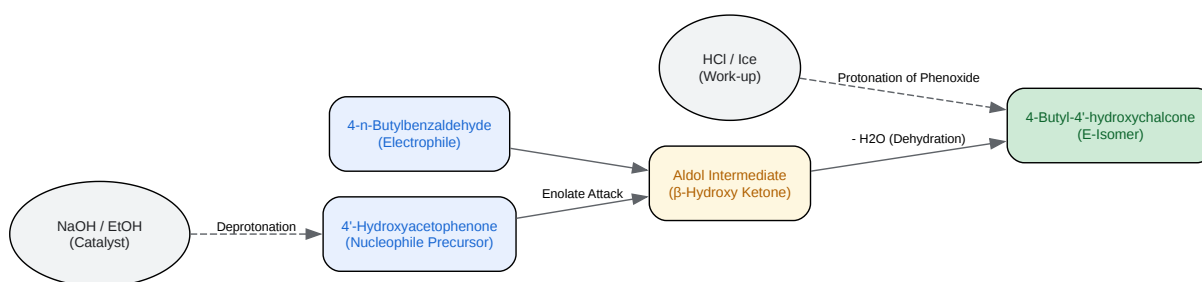
Step-by-Step Methodology:

- **Preparation:** Dissolve 10 mmol of 4'-Hydroxyacetophenone in 20 mL of ethanol in a round-bottom flask.
- **Activation:** Add 10 mL of 40% (w/v) aqueous NaOH solution dropwise while stirring. The solution may darken due to phenoxide formation.
- **Addition:** Add 10 mmol of 4-n-Butylbenzaldehyde slowly to the reaction mixture.
- **Reaction:** Stir the mixture at room temperature for 12–24 hours. Monitor via TLC (Hexane:Ethyl Acetate 3:1).
- **Quenching:** Pour the reaction mixture into crushed ice containing dilute HCl (to neutralize the base and reprotonate the phenoxide).

- Precipitation: The yellow solid product will precipitate immediately upon acidification.
- Purification: Filter the solid, wash with cold water, and recrystallize from hot ethanol to obtain needle-like crystals.

Part 4: Visualization of Synthesis & Mechanism

The following diagram illustrates the synthesis pathway and the electronic conjugation that defines the molecule's reactivity.



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Figure 1: Claisen-Schmidt condensation pathway for the synthesis of **4-Butyl-4'-hydroxychalcone**.

Part 5: Applications in Materials Science (Liquid Crystals)

4-Butyl-4'-hydroxychalcone is primarily classified as a Liquid Crystal (LC) Building Block.^[1]

1. Mesogenic Properties

- Structural Anisotropy: The molecule possesses a rigid central core (chalcone linkage) and a flexible tail (butyl chain). This "rod-like" geometry is essential for forming calamitic mesophases (nematic or smectic phases).

- **Role as Intermediate:** It is rarely used as a standalone LC. Instead, the hydroxyl group is typically esterified with benzoic acid derivatives to extend the rigid core, thereby increasing the phase transition temperature and stabilizing the mesophase.

2. Optical Properties

The extended conjugation (

-electron system) allows the molecule to interact with polarized light, making it useful for:

- **Non-linear Optics (NLO):** Chalcone derivatives often exhibit Second Harmonic Generation (SHG) due to their non-centrosymmetric crystal packing.
- **Photo-alignment Layers:** The enone double bond can undergo [2+2] photocycloaddition under UV light, allowing for the photo-patterning of LC alignment layers in display technologies.

Part 6: Biological Potential & Pharmacophore Analysis

While primarily an industrial intermediate, the structure of **4-Butyl-4'-hydroxychalcone** aligns with potent bioactive scaffolds.

1. Lipophilic Antioxidant

The phenolic hydroxyl group (4'-OH) acts as a radical scavenger. The 4-butyl chain significantly increases lipophilicity (LogP ~5.2), allowing the molecule to penetrate lipid bilayers and protect cell membranes from lipid peroxidation more effectively than hydrophilic analogues.

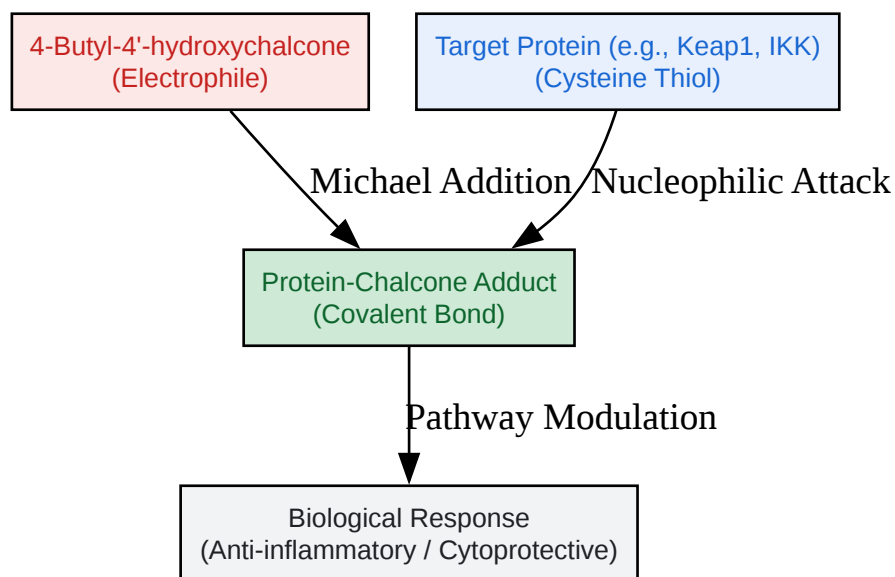
2. Michael Acceptor (Covalent Inhibition)

The

-unsaturated ketone is a "soft" electrophile. It can react with cysteine residues on proteins via Michael addition.

- **Target:** NF-
B pathway inhibition (Anti-inflammatory).
- **Mechanism:** Covalent modification of IKK

or p65 subunits.



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Figure 2: Mechanism of biological action via Michael Addition to protein thiols.

Part 7: References

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